

An In-depth Technical Guide to the Physical Properties of Decyl 2-ethylhexanoate

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Compound of Interest

Compound Name: Decyl 2-ethylhexanoate

CAS No.: 93777-46-9

Cat. No.: B019322

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Introduction

Decyl 2-ethylhexanoate (CAS No. 93777-46-9) is a branched-chain ester that finds application in various industrial and research sectors, notably as an emollient and skin-conditioning agent in cosmetics and personal care products. Its specific physical characteristics, such as boiling point and density, are critical parameters for formulation development, quality control, and safety assessments. This guide provides a detailed overview of these properties, outlines the methodologies for their experimental determination, and offers insights into the scientific principles underpinning these measurements.

Core Physical Properties of Decyl 2-ethylhexanoate

The physical properties of a substance are dictated by its molecular structure—in this case, a C₁₈ ester with the formula C₁₈H₃₆O₂. The long decyl chain and the branched 2-ethylhexanoate moiety contribute to its characteristic lipophilicity and viscosity. The key physical parameters of boiling point and density are summarized below.

Data Presentation

Physical Property	Value	Conditions	Source
Boiling Point	326.5 °C	at 760 mmHg	
Density	0.863 g/cm ³	Temperature not specified	

Note: While a density value is available, the corresponding temperature of measurement is not specified in the publicly accessible literature. Density is temperature-dependent; therefore, this value should be used with this consideration.

Experimental Determination of Physical Properties

Accurate determination of boiling point and density is fundamental in chemical characterization. The following sections detail the standard experimental protocols for these measurements, providing the causal logic behind the procedural steps.

Boiling Point Determination: The Ebulliometry Principle

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a high-boiling-point liquid like **Decyl 2-ethylhexanoate**, precise measurement is crucial to avoid thermal decomposition. The distillation method is a common and reliable technique.

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask.
- **Sample Preparation:** Place a measured volume of **Decyl 2-ethylhexanoate** into the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- **Heating:** Gently heat the flask using a heating mantle. The liquid will begin to vaporize.
- **Temperature Measurement:** Position the thermometer so that the top of the bulb is level with the side arm of the distillation head. This ensures the thermometer measures the temperature of the vapor that is in equilibrium with the boiling liquid.
- **Data Recording:** Record the temperature at which the liquid is actively boiling and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling

point.

- Pressure Correction: Record the ambient atmospheric pressure. If it deviates from 760 mmHg, a pressure correction may be necessary for highly accurate work.

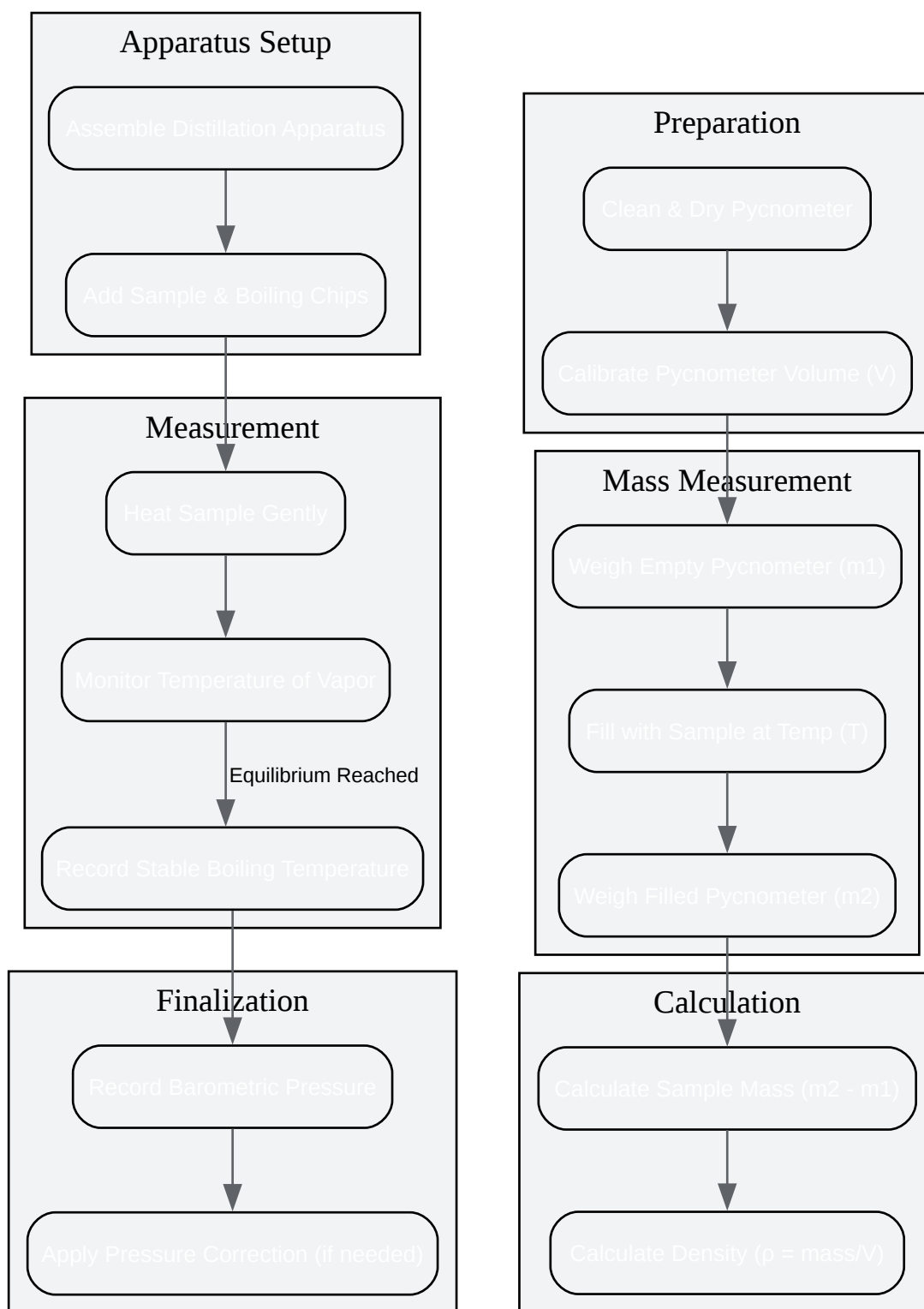
Density Determination: The Pycnometric Method

Density is an intrinsic property of a material, defined as its mass per unit volume. The pycnometer method is a highly accurate technique for determining the density of liquids.

- Pycnometer Preparation: Thoroughly clean and dry a pycnometer of a known volume.
- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer (m_1).
- Mass of Pycnometer with Sample: Fill the pycnometer with **Decyl 2-ethylhexanoate**, ensuring no air bubbles are present. Place the stopper and allow any excess liquid to escape through the capillary. Carefully dry the outside of the pycnometer and weigh it (m_2).
- Temperature Control: It is critical to perform all measurements at a constant, recorded temperature, as density varies with temperature. A water bath is often used to maintain a stable temperature.
- Calculation: The mass of the sample is ($m_2 - m_1$). The density (ρ) is then calculated using the formula: $\rho = (m_2 - m_1) / V$ where V is the calibrated volume of the pycnometer.

Visualizing the Experimental Workflows

To further elucidate the experimental processes, the following diagrams illustrate the logical flow of each determination.



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Caption: Workflow for Density Determination via Pycnometry.

Conclusion

The physical properties of **Decyl 2-ethylhexanoate**, specifically its boiling point and density, are essential for its effective and safe use in scientific and industrial applications. While reliable data for its boiling point is available, the temperature associated with its density measurement requires further specification for high-precision applications. The experimental protocols outlined in this guide provide a robust framework for the in-house determination of these critical parameters, ensuring data accuracy and contributing to a deeper understanding of this versatile compound.

References

- PubChem. **Decyl 2-ethylhexanoate**. National Center for Biotechnology Information. [[Link](#)].
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